

Application Notes and Protocols for Encaleret Dosage Titration

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Encaleret is an investigational, orally administered small molecule that functions as a negative allosteric modulator of the calcium-sensing receptor (CaSR).[1][2] It is classified as a calcilytic, designed to treat genetic diseases of calcium homeostasis, particularly Autosomal Dominant Hypocalcemia Type 1 (ADH1).[1][3] ADH1 is caused by gain-of-function mutations in the CASR gene, leading to a hyper-sensitive CaSR.[4] This results in the body perceiving normal blood calcium levels as high, which in turn leads to inappropriately low secretion of parathyroid hormone (PTH), hypocalcemia (low blood calcium), and hypercalciuria (high urine calcium).

Conventional treatment involves calcium and active vitamin D supplements, which can raise blood calcium but often worsen hypercalciuria, increasing the risk of kidney disease. **Encaleret** is designed to target the underlying pathophysiology of ADH1 by decreasing the CaSR's sensitivity to extracellular calcium, thereby restoring a more physiologic regulation of PTH secretion and calcium balance. Clinical studies have shown that **encaleret** can normalize blood calcium and PTH levels while reducing urinary calcium excretion.

These notes provide a detailed protocol for the titration of **encaleret** to achieve optimal therapeutic effect, based on methodologies from clinical trials.

Mechanism of Action: CaSR Signaling Pathway





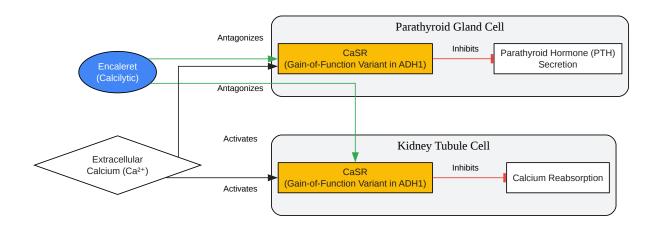


Encaleret acts as a negative allosteric modulator, or antagonist, of the Calcium-Sensing Receptor (CaSR). The CaSR is a G-protein-coupled receptor crucial for maintaining calcium homeostasis. In ADH1, a gain-of-function mutation makes the CaSR overly sensitive to extracellular calcium (Ca²⁺). This leads to suppressed PTH release from the parathyroid gland and increased calcium excretion from the kidneys, even at normal or low blood calcium levels.

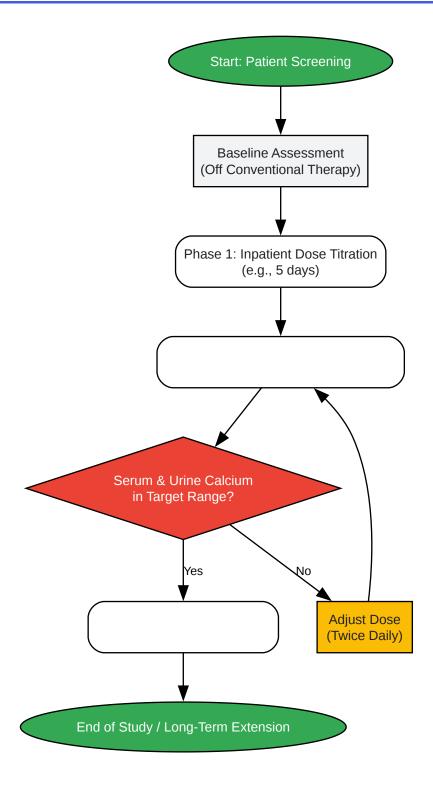
Encaleret binds to the CaSR and reduces its sensitivity, effectively resetting the "calciostat". This action leads to:

- Increased PTH Secretion: The parathyroid gland, no longer inappropriately inhibited, releases more PTH.
- Normalized Serum Calcium: Increased PTH levels promote calcium release from bone and reabsorption in the kidneys, raising blood calcium to a normal range.
- Reduced Urinary Calcium: By modulating the CaSR in the kidneys and restoring PTH action,
 encaleret promotes renal calcium reabsorption, decreasing the amount of calcium excreted in the urine.









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